

Mechanistic FAQ: Why Does 3,5-Dichlorotyrosine Cause Aggregation?

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Compound of Interest

Compound Name: Fmoc-Tyr(3,5-Cl₂)-OH

CAS No.: 1391508-43-2

Cat. No.: B2793336

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Q1: I substituted a single Tyrosine (Tyr) with 3,5-Dichlorotyrosine (Cl₂Y), and my peptide immediately formed an insoluble hydrogel. What is the physical mechanism behind this aggregation?

A1: The aggregation is driven by a synergistic combination of altered electrostatics, increased hydrophobicity, and the introduction of halogen bonding.

- **pKa Shift:** The electronegative chlorine atoms withdraw electron density from the aromatic ring, drastically lowering the pKa of the phenolic hydroxyl group. The residue exists predominantly as a phenoxide anion. Depending on the adjacent residues, this can create novel salt bridges that strongly cross-link the peptide backbone.
- **Halogen Bonding & π - π Stacking:** Halogenation increases the degree of aromatic residue-driven aggregation. The chlorine atoms act as electron acceptors, forming halogen bonds with electron-rich residues. Additionally, the increased hydrophobicity and lipophilicity of the residue, driving the peptide to self-assemble into highly ordered β -sheet structures to minimize aqueous exposure^[2].

Table 1: Physicochemical Shift Induced by Tyrosine Chlorination

Amino Acid Variant	Phenolic OH pKa	Hydrophobicity
Tyrosine (Tyr)	~9.8	Moderate
3-Chlorotyrosine	~8.5	High
3,5-Dichlorotyrosine	~6.7	Very High

Data derived from kinetic and thermodynamic profiling of hypochlorous acid-modified peptides^{[1],[3]}.

Troubleshooting On-Resin Aggregation (SPPS)

Q2: My Solid-Phase Peptide Synthesis (SPPS) fails immediately after coupling Cl₂Y, resulting in truncated sequences. How do I prevent this?

A2: You are experiencing on-resin aggregation. The hydrophobic and halogen-bonding nature of Cl₂Y causes the growing peptide chains to collapse, which sterically hides the N-terminal amine, causing subsequent Fmoc-deprotection and coupling steps to fail.

Protocol A: Self-Validating SPPS Optimization for Cl₂Y Peptides

Causality: Disrupting the hydrogen-bonding network and solvating the halogenated aromatic ring is required to keep the N-terminus available for acylation.

Step 1: Resin Swelling Assessment (Validation Step)

- Transfer 10 mg of the stalled peptide-resin to a graduated glass vial.
- Add 1 mL of standard DMF. Measure the swollen bed volume.
- Validation: If the resin appears clumped or the volume is <70% of the theoretical swelling capacity, on-resin aggregation is confirmed^[5].

Step 2: Solvent Switch & Chaotropic Disruption

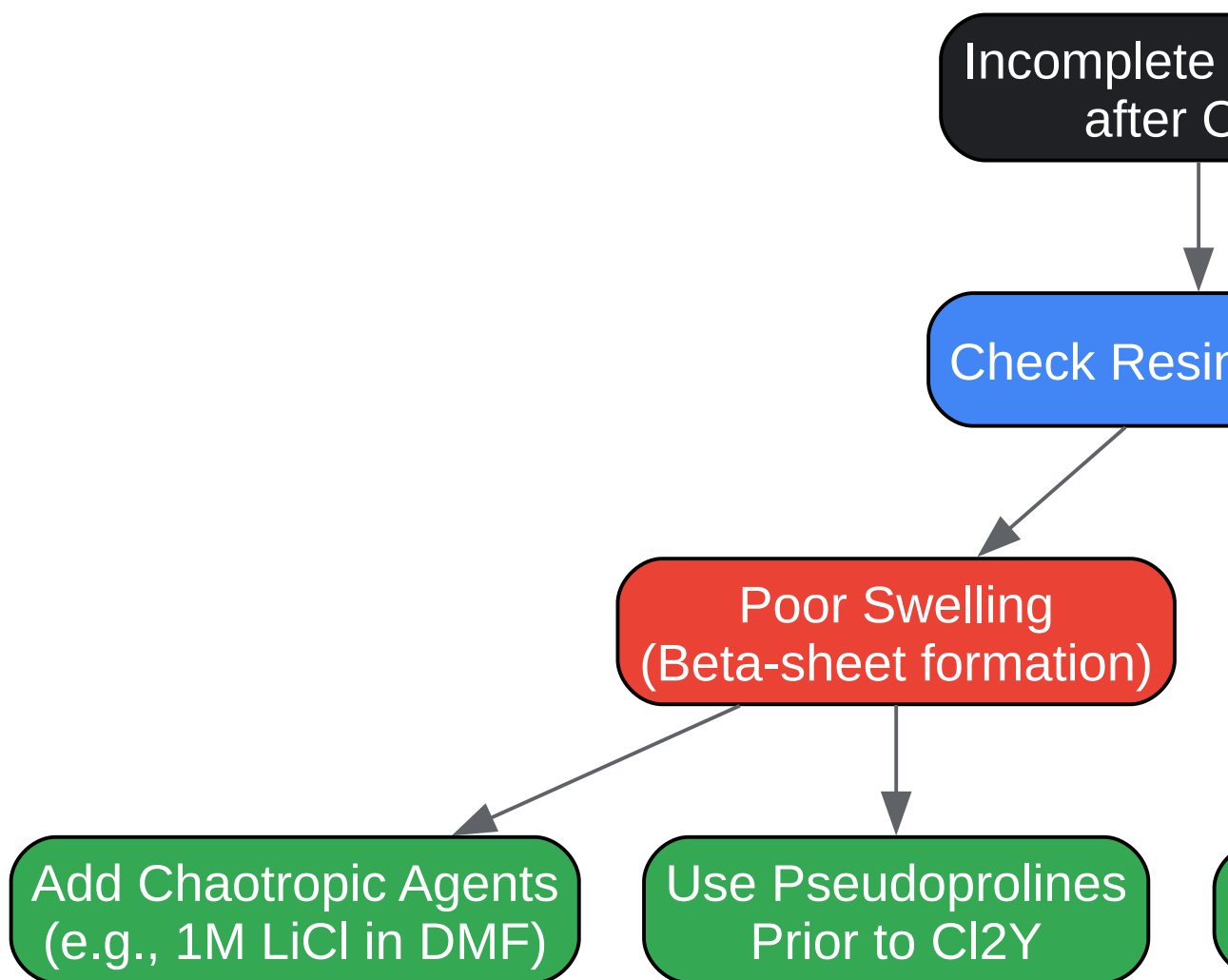
- Drain the DMF and replace it with a "Magic Mixture" (DCM/DMF/NMP 1:1:1 with 1% Triton X-100) or add a chaotropic salt (e.g., 0.8 M LiCl in DMF)
- Causality: Li⁺ ions coordinate with the peptide backbone carbonyls, effectively breaking the inter-chain hydrogen bonds that stabilize the aggregate

Step 3: High-Temperature Coupling

- Perform the coupling of the residue immediately following Cl2Y at an elevated temperature (50°C–60°C) using a microwave-assisted synthesizer or
- Causality: Thermal energy overcomes the kinetic barrier of the sterically hindered, aggregated state.

Step 4: Structural Disruption via Pseudoprolines

- If the sequence permits (e.g., if a Ser, Thr, or Cys is within 2-3 residues prior to the Cl2Y), incorporate a pseudoproline dipeptide during synthesis.
- Validation: Perform a micro-cleavage (5 mg resin in 95% TFA for 2 hours). Analyze the supernatant via LC-MS. The presence of the target mass wi



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Workflow for diagnosing and resolving on-resin aggregation during SPPS of Cl₂Y peptides.

Troubleshooting In-Solution Aggregation & Purification

Q3: After cleavage, my Cl2Y-containing peptide precipitates in standard aqueous buffers. How can I solubilize it for biological assays without perman

A3: Because Cl2Y lowers the pKa to ~6.7, the peptide's isoelectric point (pI) is fundamentally shifted. Furthermore, the strong halogen bonding create pH and solvent polarity to break these interactions.

Protocol B: Self-Validating Solubilization Workflow

Causality: We must first exploit the altered pKa for electrostatic repulsion, then use specialized solvents to break hydrophobic/halogen bonds, and fin

Step 1: pH-Mediated Electrostatic Repulsion

- Suspend the peptide in sterile LC-MS grade water.
- Gradually adjust the pH to 8.0 - 8.5 using 0.1 M Ammonium Bicarbonate.
- Causality: At pH > 7.5, the Cl2Y phenol group (pKa 6.7) is fully deprotonated into an anion[1]. The resulting negative charge induces electrostatic re

Step 2: Fluorinated Solvent Disruption (If Step 1 Fails)

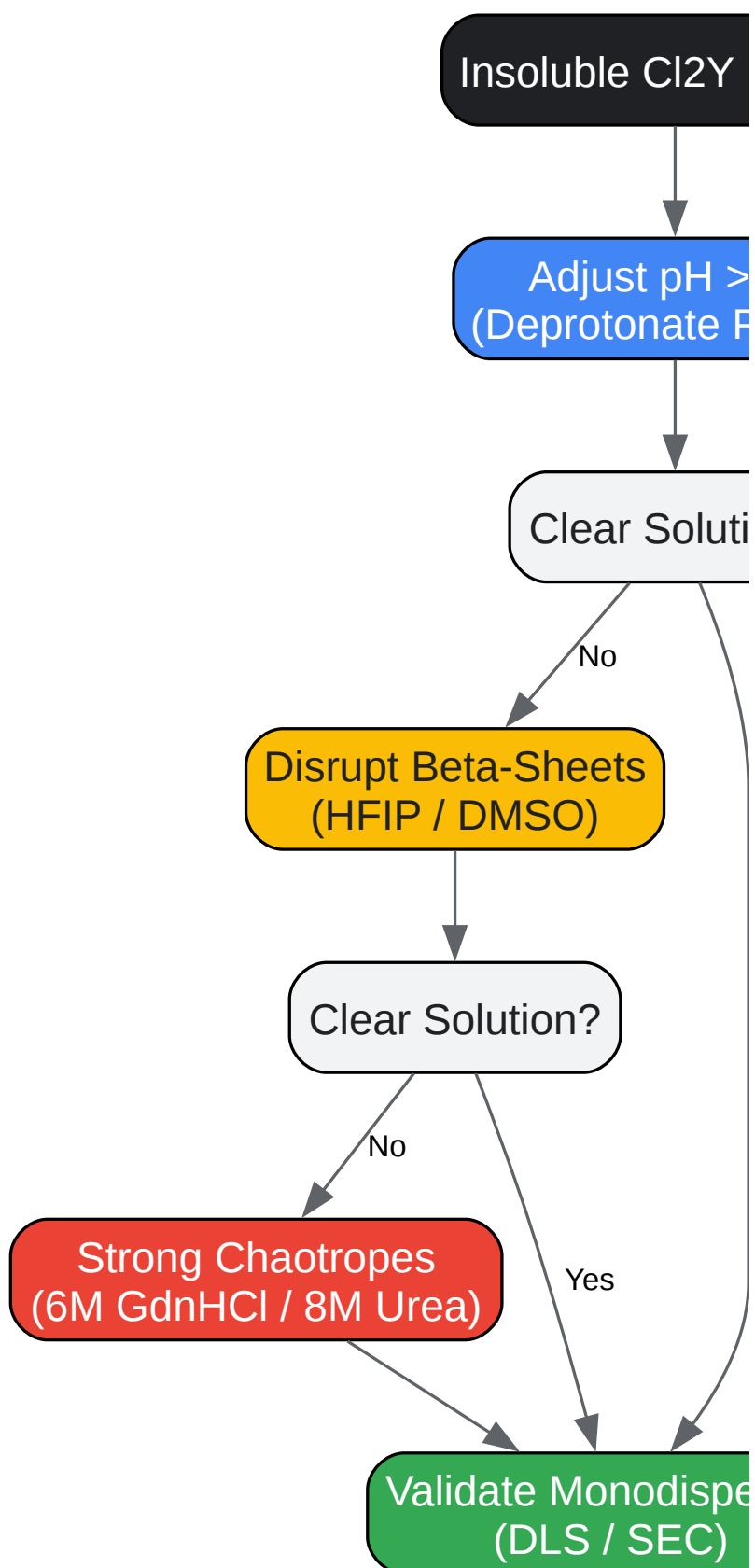
- If the solution remains cloudy, lyophilize the suspension to dryness.
- Re-dissolve the peptide in 10-20% Hexafluoro-2-propanol (HFIP) or minimal DMSO, then dilute dropwise into your working buffer.
- Causality: HFIP is a strong hydrogen-bond donor that highly effectively disrupts β -sheet aggregates without permanently destroying the peptide's p

Step 3: Chaotropic Rescue (Last Resort)

- Dissolve the pellet in 6 M Guanidine Hydrochloride (GdnHCl) or 8 M Urea[5].
- Causality: These strong chaotropes strip the hydration shell and break all non-covalent interactions. Note: You must remove these via dialysis or SI

Step 4: State-Validation via Dynamic Light Scattering (DLS)

- Validation: Do not assume a visually clear solution is monomeric; it may contain soluble oligomers. Transfer 50 μ L of the dissolved peptide to a low
- Measure the hydrodynamic radius. A Polydispersity Index (PDI) of < 0.2 and a single size peak corresponding to the theoretical monomeric weight

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Stepwise solubilization and validation logic for aggregated Cl2Y-containing peptides.

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